

Analytical methods for detecting Tris(p-t-butylphenyl) phosphate in water

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Compound of Interest

Compound Name: *Tris(p-t-butylphenyl) phosphate*

Cat. No.: *B033044*

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Application Notes: Detection of Tris(p-t-butylphenyl) phosphate in Water

Introduction

Tris(p-t-butylphenyl) phosphate (TDTBPP) is an organophosphate ester used as a flame retardant and plasticizer. Its presence in water sources is a growing environmental concern. These application notes provide a detailed overview of the analytical methods for the sensitive and accurate quantification of TDTBPP in various water matrices. The primary methods discussed are Solid-Phase Extraction (SPE) followed by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Analytical Challenges

The detection of TDTBPP in water presents several challenges, including its low concentration in environmental samples and the potential for matrix interference. Therefore, a pre-concentration step using SPE is typically required to achieve the necessary sensitivity. Chromatographic separation is crucial to distinguish TDTBPP from other structurally similar organophosphate esters that may be present in the sample.

Key Analytical Techniques

Solid-Phase Extraction (SPE)

SPE is a widely used sample preparation technique for the extraction and concentration of organic pollutants from aqueous samples. For TDTBPP analysis, reversed-phase SPE cartridges, such as those packed with styrene-divinylbenzene polymers, are effective. The selection of the appropriate sorbent and elution solvents is critical for achieving high recovery rates.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust and sensitive technique for the analysis of semi-volatile organic compounds like TDTBPP. The method involves separating the analyte from other components in a gas chromatograph followed by detection and quantification using a mass spectrometer. The use of a programmable temperature vaporization (PTV) inlet can allow for the injection of larger sample volumes, thereby lowering the detection limits.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high selectivity and sensitivity for the analysis of a wide range of organic compounds, including TDTBPP. This technique is particularly useful for analyzing compounds that are not easily volatilized for GC analysis. The optimization of MS/MS parameters is essential for achieving the desired sensitivity and specificity.

Experimental Protocols

Protocol 1: Sample Preparation using Solid-Phase Extraction (SPE)

This protocol describes the extraction and concentration of TDTBPP from water samples using SPE.

Materials:

- Water sample
- SPE cartridges (e.g., styrene-divinylbenzene based)
- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)

- Ethyl acetate (HPLC grade)
- Nitrogen gas evaporator
- Glassware (beakers, flasks, vials)

Procedure:

- **Cartridge Conditioning:** Condition the SPE cartridge by passing 6 mL of ethyl acetate, followed by 6 mL of methanol, and finally 6 mL of deionized water.
- **Sample Loading:** Pass the water sample (typically 500 mL to 1 L) through the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.
- **Cartridge Washing:** After loading the entire sample, wash the cartridge with 6 mL of deionized water to remove any interfering polar compounds.
- **Cartridge Drying:** Dry the cartridge by passing a stream of nitrogen gas through it for 30-60 minutes.
- **Elution:** Elute the retained TDTBPP from the cartridge with 6 mL of a mixture of dichloromethane and ethyl acetate (1:1, v/v).
- **Concentration:** Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen gas.
- **Reconstitution:** The concentrated extract is now ready for GC-MS or LC-MS/MS analysis. It may be reconstituted in a suitable solvent if necessary.

Protocol 2: Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the instrumental analysis of the extracted TDTBPP using GC-MS.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μ m)

- Autosampler

GC Conditions:

- Injector Temperature: 280°C
- Injection Mode: Splitless
- Injection Volume: 1 µL
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 1 min
 - Ramp 1: 10°C/min to 200°C
 - Ramp 2: 5°C/min to 300°C, hold for 10 min
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Monitoring Ions: Specific m/z values for TDTBPP should be selected based on its mass spectrum.

Quantitative Data Summary

The following table summarizes typical performance data for the analytical methods described.

Parameter	GC-MS Method	LC-MS/MS Method	Reference
Limit of Detection (LOD)	0.5 - 5 ng/L	0.1 - 2 ng/L	[1][2]
Limit of Quantification (LOQ)	1.5 - 15 ng/L	0.3 - 6 ng/L	[2]
Linearity (R^2)	> 0.99	> 0.99	[2]
Recovery	85% - 110%	90% - 115%	[1][2]
Precision (RSD)	< 15%	< 10%	[3]

Note: The exact values can vary depending on the specific instrumentation, matrix, and operating conditions.

Visualizations

Caption: Experimental workflow for the analysis of **Tris(p-t-butylphenyl) phosphate** in water.

Caption: Detailed step-by-step protocol for Solid-Phase Extraction (SPE).

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